

N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide solubility issues

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Compound Focus: N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide

Cat. No.: S12901952

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Compound Profile & Solubility Data

The table below summarizes the key physicochemical properties of **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide** for your reference [1] [2] [3].

Property	Value / Description
CAS Number	2881111-79-9 [2] [3]
Molecular Formula	C ₁₁ H ₉ FN ₄ O [1] [2] [3]
Molecular Weight	232.21 g/mol [1] [2] [3]
Biological Activity	Ole1p desaturase inhibitor and antifungal agent [1] [2] [3]
Appearance	Typically exists as a solid at room temperature [2]
Recommended Storage	Powder: -20°C for 2-3 years. In solvent: -80°C for 1-6 months [1] [2] [4].

While a precise solubility value in common solvents is not publicly listed, supplier recommendations indicate that the compound may dissolve in **DMSO** [2]. For solvents other than DMSO, it is advised to test small amounts in **H₂O, Ethanol, or DMF** to avoid sample loss [2].

Frequently Asked Questions (FAQs)

Here are answers to common questions researchers face when working with this compound.

Q1: What is the best way to prepare a stock solution of this compound? It is recommended to first prepare a concentrated stock solution in **DMSO** (e.g., 5-40 mg/mL), as this is the most likely solvent to dissolve it. This stock can then be diluted into your aqueous or biological assay buffers. Always use freshly prepared stock solutions for optimal results and note that the final concentration of DMSO in your assay should be kept as low as possible (typically below 1%) to avoid cellular toxicity [2].

Q2: The compound won't dissolve in my assay buffer. How can I improve solubility? This is a common challenge. You can consider the following strategies:

- **Use a Co-solvent System:** Dilute your DMSO stock solution into a solvent system that maintains solubility. One recommended formulation is **DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45** [2].
- **Use a Solubilizing Agent:** For *in vivo* studies, you can suspend the compound in a **0.5% CMC Na (carboxymethylcellulose sodium)** solution [2].
- **Increase Surface Area:** Ensure you are using a fine powder. Gently vortexing or briefly sonicating the mixture in a warm water bath can also increase the dissolution rate [5].

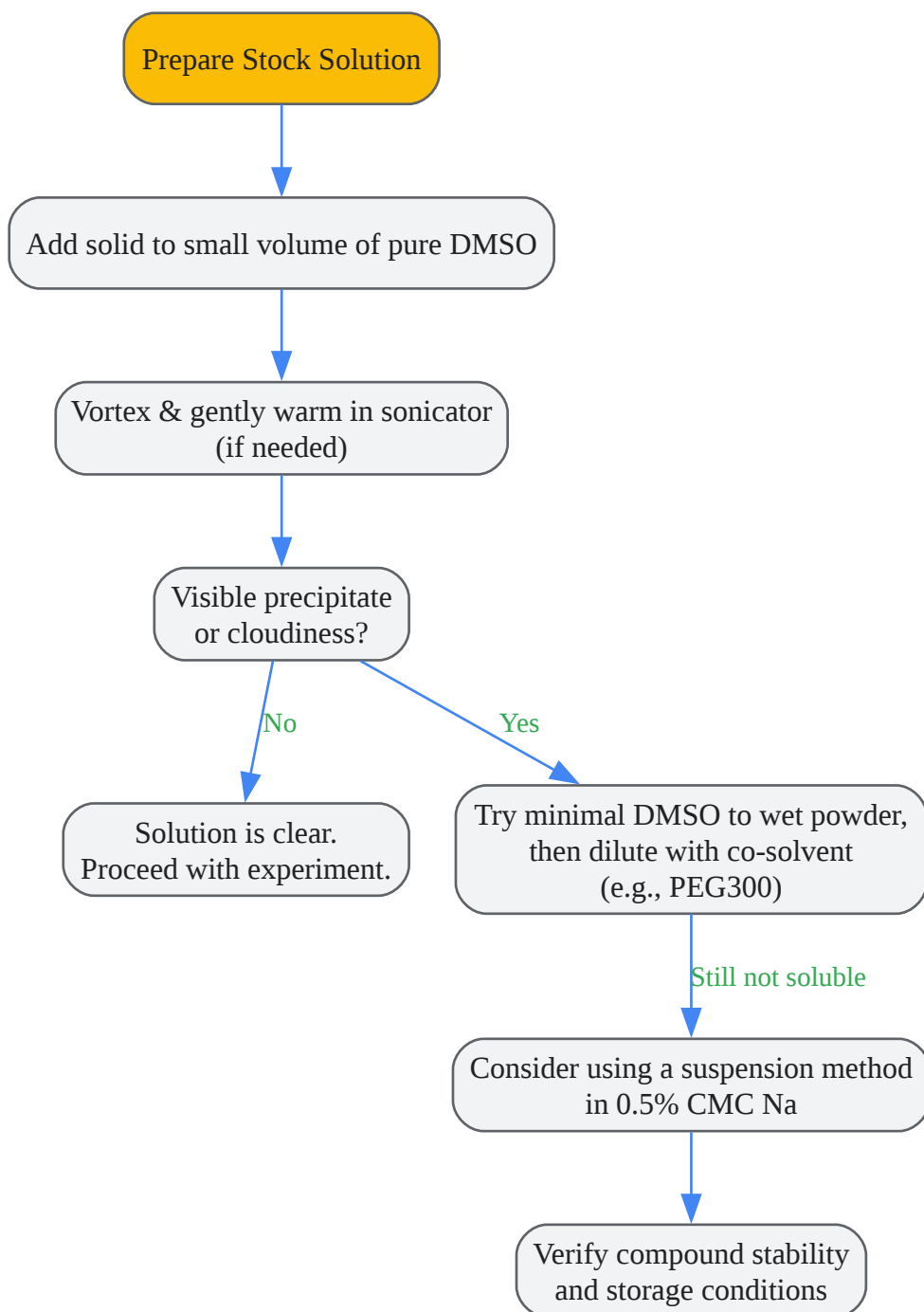
Q3: How should I store this compound to ensure its stability? For long-term stability, store the powder at **-20°C**. Once dissolved in DMSO, aliquot the solution and store it at **-80°C** to prevent degradation and avoid repeated freeze-thaw cycles [1] [2] [4].

Q4: Are there any general factors that affect how quickly a solid dissolves? Yes, several factors can increase the rate of dissolving, though not necessarily the maximum amount that can be dissolved:

- **Surface Area:** Using a finely powdered form instead of large crystals exposes more surface to the solvent [5].
- **Agitation:** Stirring or vortexing the solution brings fresh solvent into contact with the solid [5].
- **Temperature:** Gently warming the solvent can increase the kinetic energy of molecules and improve the dissolution rate. However, this should be done with caution, considering the compound's thermal stability [5] [6].

Troubleshooting Guide

Use this workflow to systematically address and resolve common solubility issues during your experiment preparation.



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Experimental Protocols for Solubility Management

The following section provides detailed methodologies for preparing the compound for *in vivo* studies, as suggested by the search results [2].

Protocol 1: Preparing an Injection Formulation

This protocol is for creating a solution suitable for intravenous (IV), intraperitoneal (IP), intramuscular (IM), or subcutaneous (SC) administration.

- **Preparation:** Weigh the required amount of **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide**.
- **Dissolution:** Dissolve the compound in a small volume of **DMSO** to create a concentrated stock solution (e.g., 40 mg/mL).
- **Dilution:** To the DMSO stock solution, add **PEG300** while mixing. The recommended ratio is DMSO : PEG300 = 10 : 40 [2].
- **Emulsification:** Add **Tween 80** to the mixture. The recommended ratio is DMSO : PEG300 : Tween 80 = 10 : 40 : 5 [2].
- **Final Volume:** Make up the remaining volume with **Saline (0.9% NaCl)**. The final recommended ratio is **DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45** [2].
- **Mixing:** Mix thoroughly until a clear solution is obtained. If cloudiness persists, gentle sonication can be attempted.

Protocol 2: Preparing an Oral Administration Formulation

This protocol describes how to create a stable suspension for oral gavage in animal studies.

- **Vehicle Preparation:** Prepare a **0.5% (w/v) Carboxymethylcellulose Sodium (CMC Na)** solution by dissolving 0.5 grams of CMC Na in 100 mL of purified water or saline. Stir until the solution is clear.
- **Suspension:** Add the calculated amount of **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide** powder to the 0.5% CMC Na solution.
- **Homogenization:** Vortex the mixture vigorously to create a uniform suspension. If necessary, use a homogenizer to ensure an even particle distribution.
- **Dosage:** Administer the suspension immediately after preparation, with continuous gentle mixing to prevent settling during dosing [2].

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